

# The History of Phenthoate: From Discovery to Agricultural Mainstay

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## Compound of Interest

Compound Name: *Phenthoate*

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An In-depth Technical Guide on the Core of **Phenthoate**'s Journey

**Phenthoate**, an organophosphate insecticide, was first introduced in 1961 by the Italian company Montecatini. It emerged as a broad-spectrum, non-systemic insecticide and acaricide, valued for its contact and stomach action against a wide array of agricultural pests. This technical guide delves into the history of its discovery, its extensive use in agriculture, and the scientific methodologies employed to understand its efficacy and toxicological profile.

## Discovery and Synthesis

**Phenthoate**, chemically known as S- $\alpha$ -ethoxycarbonylbenzyl O,O-dimethyl phosphorodithioate, was developed as part of the broader expansion of organophosphate chemistry in the mid-20th century. While specific details of the initial discovery by Montecatini are not extensively publicized, the general synthetic route is well-established.

## Experimental Protocol: Industrial Synthesis of Phenthoate

The industrial synthesis of **phenthoate** is a two-step process:

- **Chlorination of Ethyl Phenylacetate:** The process begins with the chlorination of ethyl phenylacetate. This reaction introduces a chlorine atom at the alpha-carbon position, forming ethyl  $\alpha$ -chloro-phenylacetate. This intermediate is crucial for the subsequent phosphorylation step.

- Reaction with O,O-dimethyldithiophosphoric acid: The chlorinated intermediate is then reacted with the sodium or ammonium salt of O,O-dimethyldithiophosphoric acid. This nucleophilic substitution reaction results in the formation of the **phenthoate** molecule.

Reaction:  $(\text{C}_6\text{H}_5)\text{CH}(\text{Cl})\text{COOC}_2\text{H}_5 + (\text{CH}_3\text{O})_2\text{P}(\text{S})\text{SNa} \rightarrow (\text{C}_6\text{H}_5)\text{CH}(\text{S-P}(\text{S})(\text{OCH}_3)_2)\text{COOC}_2\text{H}_5 + \text{NaCl}$

The technical grade **phenthoate** produced is typically a reddish-yellow oily liquid with a characteristic aromatic odor.<sup>[1]</sup> Purification is carried out to remove impurities that can affect its toxicity and stability.

## Agricultural Use and Efficacy

**Phenthoate** has been widely utilized globally to control a variety of sucking and chewing insects, as well as mites, across a broad range of crops. Its effectiveness stems from its ability to act as a cholinesterase inhibitor, leading to the rapid paralysis and death of targeted pests.<sup>[2][3]</sup>

**Phenthoate** has been formulated in various ways, including as emulsifiable concentrates (EC), wettable powders, dusts, and granules, to suit different application needs.<sup>[4]</sup>

Table 1: Target Pests of **Phenthoate**<sup>[4][5][6]</sup>

Pest Group	Common Examples
Lepidoptera	Bollworms, Stem borers
Hemiptera	Aphids, Leafhoppers, Mealybugs, Scale insects, Whiteflies
Thysanoptera	Thrips
Diptera	Mosquitoes, Houseflies, Blowflies
Acari	Mites

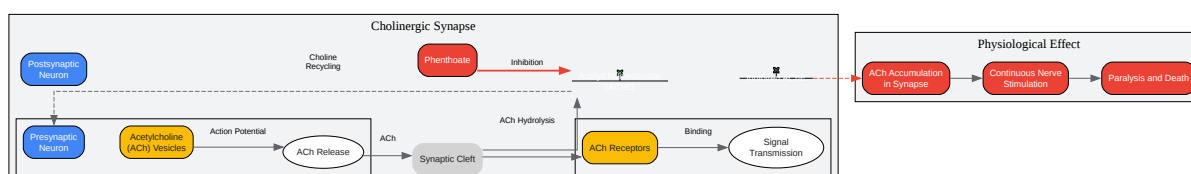
Table 2: Major Crops Treated with **Phenthoate** and Typical Application Rates<sup>[4][5][6]</sup>

Crop	Typical Application Rate (g a.i./ha)
Rice	500 - 1000
Cotton	500 - 1000
Vegetables (e.g., brassicas, tomatoes)	500 - 750
Fruits (e.g., citrus, pome fruits)	500 - 1000
Tea	500 - 750
Tobacco	500 - 750

## Mode of Action: Cholinesterase Inhibition

The insecticidal activity of **phenthoate** is due to its irreversible inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.[4][7]

## Signaling Pathway of Acetylcholinesterase Inhibition by Phenthoate



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Caption: Mechanism of acetylcholinesterase inhibition by **phenthoate**.

## Toxicological Profile

The toxicity of **phenthoate** has been evaluated in various organisms. Like other organophosphates, it exhibits toxicity to non-target species, including mammals, birds, and aquatic life.

### Experimental Protocol: Acute Oral Toxicity (LD50) Determination in Rats (Based on OECD Guideline 425)

This protocol outlines the determination of the median lethal dose (LD50) of a substance.

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used. The weight variation of the animals should not exceed  $\pm 20\%$  of the mean weight.
- **Housing and Feeding:** Animals are housed in individual cages under controlled conditions of temperature ( $22 \pm 3^\circ\text{C}$ ), humidity (30-70%), and a 12-hour light/dark cycle. They have free access to standard laboratory diet and drinking water.
- **Dose Preparation:** The test substance is typically dissolved or suspended in a suitable vehicle, such as corn oil.
- **Administration:** A single dose of the test substance is administered to each animal by oral gavage. The volume administered is generally kept constant by adjusting the concentration of the test substance.
- **Procedure (Up-and-Down Method):**
  - A single animal is dosed at a starting dose level below the estimated LD50.
  - If the animal survives, the next animal is dosed at a higher dose level.
  - If the animal dies, the next animal is dosed at a lower dose level.
  - This process is continued for a series of animals, with the dose for each subsequent animal being adjusted up or down based on the outcome for the previous animal.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity at regular intervals for at least 14 days.

- Data Analysis: The LD50 is calculated using the maximum likelihood method.

Table 3: Acute Toxicity of **Phenthoate**

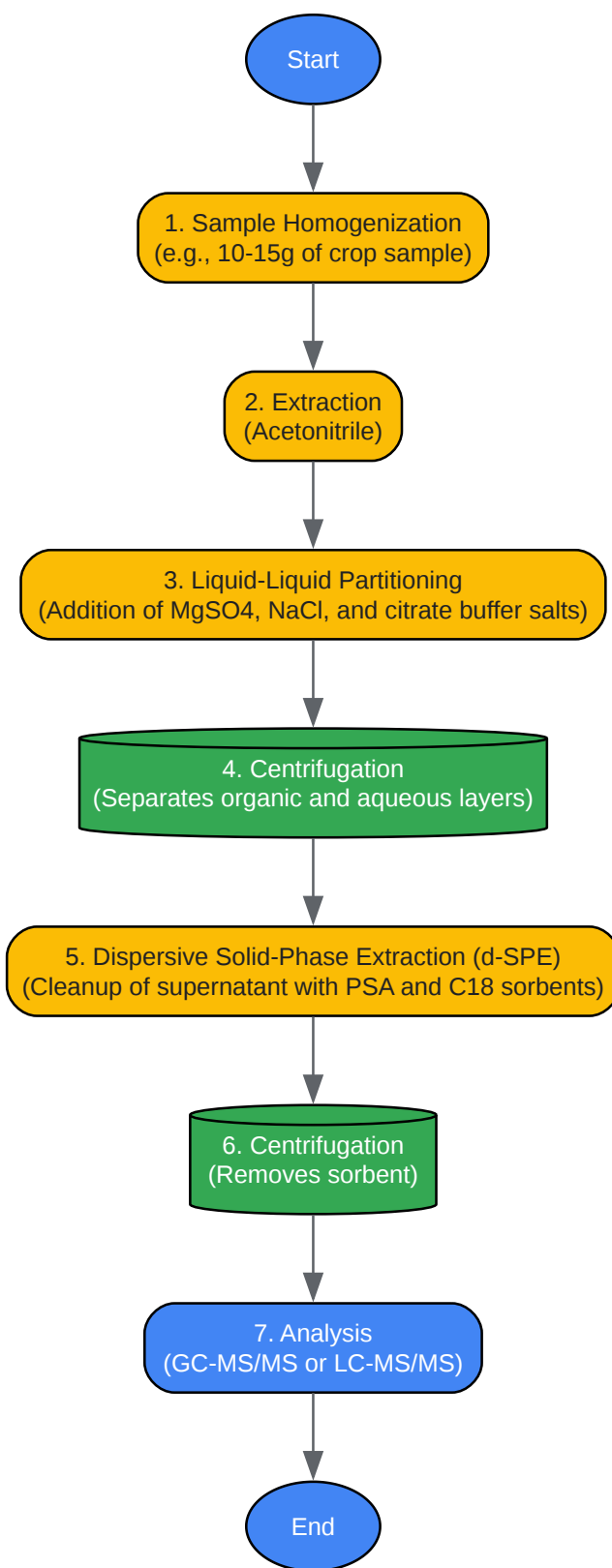
Species	Route	LD50	Reference
Rat (male)	Oral	116 mg/kg	[Gupta, 1984][4]
Rat	Dermal	>2000 mg/kg	[5]
Pheasant	Oral	218 mg/kg	[5]
Quail	Oral	300 mg/kg	[5]
Fish (Carp)	-	2.5 ppm (48h)	[5]
Fish (Goldfish)	-	2.4 ppm (48h)	[5]
Bee	Contact	0.306 µ g/bee	[5]

## Residue Analysis in Agricultural Commodities

To ensure food safety and regulate the use of **phenthoate**, robust analytical methods are required to determine its residue levels in crops. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by instrumental analysis is a widely adopted approach.

## Experimental Protocol: Phenthoate Residue Analysis using QuEChERS and GC-MS/MS

This protocol provides a general workflow for the analysis of **phenthoate** residues in a fruit or vegetable matrix.



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Caption: QuEChERS workflow for pesticide residue analysis.

Table 4: **Phenthoate** Residues in Citrus Fruits from Supervised Trials[8]

Crop	Country	Application Rate (kg a.i./ha)	PHI (days)	Residue (mg/kg)
Orange	Italy	0.75	21	0.32
Orange	South Africa	1.5	21	0.45
Lemon	Japan	1.5	14	0.68
Grapefruit	USA	1.25	14	0.55

PHI: Pre-Harvest Interval

## Conclusion

**Phenthoate** has had a long history as an effective and widely used insecticide. Its discovery by Montecatini in 1961 provided farmers with a valuable tool for pest management. Understanding its synthesis, mode of action, and toxicological profile through detailed scientific investigation has been crucial for its regulation and safe use in agriculture. The development of advanced analytical techniques like QuEChERS with GC-MS/MS continues to be vital for monitoring its residues in food and ensuring consumer safety. As with many older pesticides, the use of **phenthoate** has been subject to increasing scrutiny and regulation in various parts of the world due to environmental and health concerns.

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